

Spectroscopic Characterization of 5-methoxy-N-methylpyrimidin-4-amine: A Technical Guide

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Compound of Interest

Compound Name: 5-methoxy-N-methylpyrimidin-4-amine

CAS No.: 1447967-24-9

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Introduction

Pyrimidine and its derivatives are cornerstone structures in medicinal chemistry and drug development, forming the backbone of nucleic acids and a plethora of pharmacologically active agents.[1][2] The precise structural elucidation of these molecules is paramount for understanding their function and for quality control in synthesis. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy, are indispensable tools in this characterization process.[3][4]

This technical guide provides an in-depth analysis of the expected spectroscopic data for **5-methoxy-N-methylpyrimidin-4-amine**. As a Senior Application Scientist, the objective here is not merely to present data but to provide a framework for interpretation, grounded in the fundamental principles of spectroscopy and supported by comparative data from related pyrimidine derivatives. This document is designed for researchers, scientists, and drug development professionals to aid in the identification and characterization of this and structurally similar compounds.

Molecular Structure and Expected Spectroscopic Features

The structure of **5-methoxy-N-methylpyrimidin-4-amine**, with its distinct functional groups—a pyrimidine ring, a methoxy group, and a secondary N-methylamine group—gives rise to a unique spectroscopic fingerprint. The following sections will detail the predicted Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopic data for this molecule.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides unparalleled insight into the molecular framework by probing the chemical environment of individual nuclei.[3] For **5-methoxy-N-methylpyrimidin-4-amine**, both ^1H and ^{13}C NMR are critical for structural confirmation.

^1H NMR Spectroscopy: A Proton's Perspective

Proton NMR (^1H NMR) reveals the number of distinct proton environments and their connectivity.[3] The expected ^1H NMR spectrum of **5-methoxy-N-methylpyrimidin-4-amine** would exhibit signals corresponding to the aromatic protons on the pyrimidine ring and the aliphatic protons of the methoxy and N-methyl groups.

Predicted ^1H NMR Data:

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Rationale
H2 (Pyrimidine)	8.0 - 8.5	Singlet (s)	1H	N/A	The proton at C2 is typically the most deshielded aromatic proton in the pyrimidine ring due to the influence of two adjacent nitrogen atoms.
H6 (Pyrimidine)	7.8 - 8.2	Singlet (s)	1H	N/A	The proton at C6 is also deshielded, with its chemical shift influenced by the adjacent ring nitrogen and the N-methylamino group at C4.
OCH ₃ (Methoxy)	3.8 - 4.2	Singlet (s)	3H	N/A	Methoxy group protons on an aromatic ring typically appear in this region. The singlet

multiplicity
indicates no
adjacent
protons.

The methyl
protons are
coupled to
the N-H
proton,
resulting in a
doublet. The
chemical shift
is influenced
by the
electron-
withdrawing
pyrimidine
ring.

NHCH₃ (N-
methyl)

2.9 - 3.3

Doublet (d)

3H

~5

The amine
proton signal
is often broad
due to
quadrupole
broadening
and
exchange. It
will show
coupling to
the N-methyl
protons. This
signal may
disappear
upon D₂O
exchange.[5]

NH (Amine)

5.0 - 7.0

Quartet (q) or
Broad Singlet
(br s)

1H

~5

Causality in Experimental Choices:

- **Solvent Selection:** The choice of a deuterated solvent like CDCl_3 or DMSO-d_6 is critical.^[3] DMSO-d_6 is often preferred for compounds with amine protons as it can slow down the proton exchange, leading to sharper N-H signals and observable coupling.
- **Internal Standard:** Tetramethylsilane (TMS) is universally used as an internal standard for referencing chemical shifts to 0.00 ppm.^[3]

Experimental Protocol for ^1H NMR Acquisition:

- **Sample Preparation:** Dissolve 5-10 mg of the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6) in a 5 mm NMR tube.^[3]
- **Instrument Setup:**
 - **Spectrometer Frequency:** 400 MHz or higher for better resolution.
 - **Pulse Program:** Standard single-pulse experiment.
 - **Number of Scans:** 16-32 scans to achieve a good signal-to-noise ratio.
 - **Relaxation Delay:** 1-2 seconds.^[3]
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Calibrate the spectrum using the TMS signal at 0.00 ppm.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

Carbon-13 NMR provides information about the carbon framework of the molecule, with each unique carbon atom producing a distinct signal.^[3]

Predicted ^{13}C NMR Data:

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
C4 (Pyrimidine)	160 - 165	This carbon, bonded to the nitrogen of the N-methylamino group, is significantly deshielded.
C2 (Pyrimidine)	155 - 160	The carbon at position 2 is deshielded due to the two adjacent electronegative nitrogen atoms.
C6 (Pyrimidine)	150 - 155	The chemical shift of C6 is influenced by the adjacent ring nitrogen and the electron-donating N-methylamino group at C4.
C5 (Pyrimidine)	140 - 145	The carbon bearing the methoxy group will be deshielded.
OCH ₃ (Methoxy)	55 - 60	The methoxy carbon signal typically appears in this range.
NCH ₃ (N-methyl)	25 - 30	The N-methyl carbon is in the aliphatic region, with its shift influenced by the attached nitrogen.

Causality in Experimental Choices:

- Decoupling: Proton decoupling is typically employed to simplify the spectrum, resulting in a single peak for each unique carbon atom.
- Concentration: A higher sample concentration (20-50 mg) is often required for ¹³C NMR compared to ¹H NMR due to the low natural abundance of the ¹³C isotope.[3]

Experimental Protocol for ^{13}C NMR Acquisition:

- Sample Preparation: Dissolve 20-50 mg of the sample in approximately 0.6 mL of a suitable deuterated solvent in a 5 mm NMR tube.[\[3\]](#)
- Instrument Setup:
 - Spectrometer Frequency: 100 MHz or higher.
 - Pulse Program: Standard proton-decoupled single-pulse experiment.
 - Number of Scans: 1024 or more scans are typically required.
 - Relaxation Delay: 2 seconds.
- Data Processing: Similar to ^1H NMR, apply Fourier transformation, phase correction, and baseline correction. Calibrate the spectrum using the solvent signal or TMS.

Part 2: Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions, providing information about the molecular weight and elemental composition of a compound.[\[3\]](#) The fragmentation pattern can offer valuable structural clues.[\[2\]](#)[\[6\]](#)

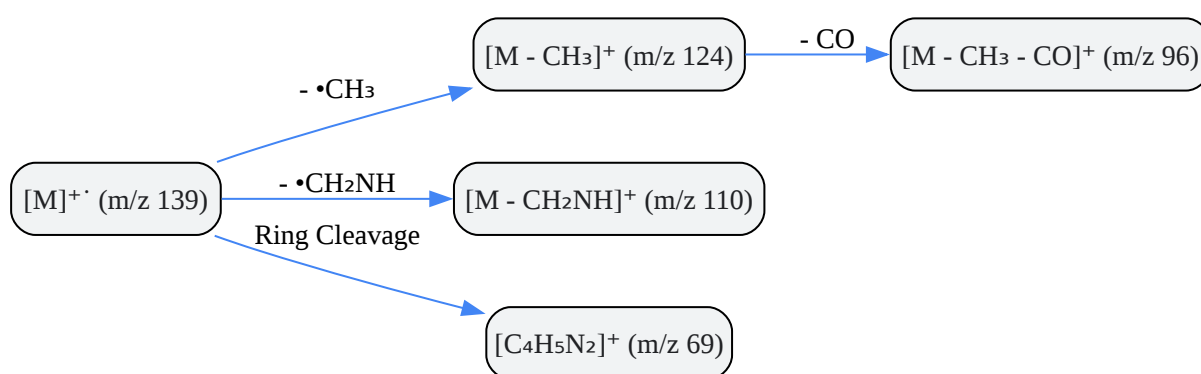
Electron Ionization (EI-MS): Fragmentation Analysis

In Electron Ionization Mass Spectrometry (EI-MS), the molecule is bombarded with high-energy electrons (typically 70 eV), causing ionization and extensive fragmentation.[\[2\]](#) The fragmentation of substituted pyrimidines is heavily influenced by the nature and position of the substituents.[\[2\]](#)[\[7\]](#)

Predicted Mass Spectrum Data:

m/z	Proposed Fragment	Fragmentation Pathway
139	$[M]^+$	Molecular ion of 5-methoxy-N-methylpyrimidin-4-amine.
124	$[M - CH_3]^+$	Loss of a methyl radical from the methoxy or N-methyl group.
110	$[M - CH_2NH]^+$	Loss of the methylamino group.
96	$[M - CH_3 - CO]^+$	Subsequent loss of carbon monoxide from the $[M - CH_3]^+$ ion.
69	$[C_4H_5N_2]^+$	Pyrimidine ring fragment.

Visualization of Fragmentation:



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Caption: Predicted EI-MS fragmentation pathway for **5-methoxy-N-methylpyrimidin-4-amine**.

Experimental Protocol for EI-MS Acquisition:

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by Gas Chromatography (GC).

- Ionization: Use a standard electron energy of 70 eV.[\[2\]](#)
- Mass Analysis: Scan a mass range appropriate for the expected molecular weight and fragments (e.g., m/z 40-300).
- Data Interpretation: Identify the molecular ion peak and analyze the fragmentation pattern to deduce the structure.

Part 3: Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy measures the vibrations of atoms and functional groups within a molecule. It is an excellent tool for identifying the presence of specific functional groups.[\[8\]](#)

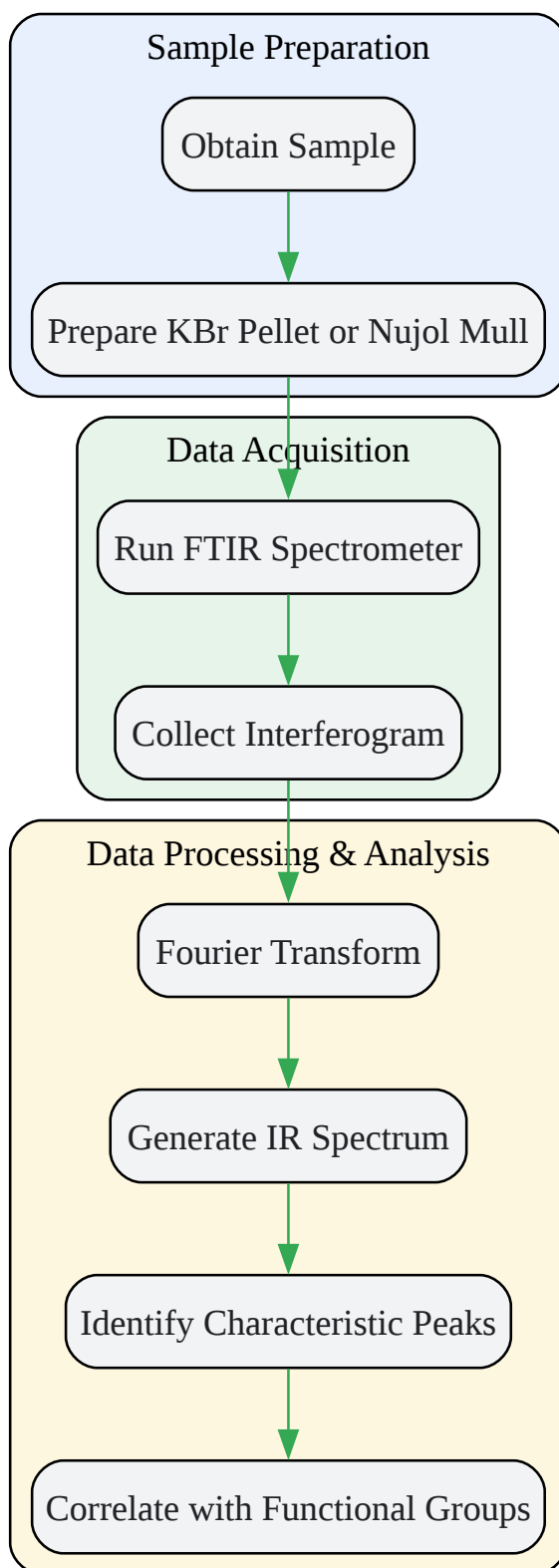
Interpreting the Vibrational Fingerprint

The IR spectrum of **5-methoxy-N-methylpyrimidin-4-amine** will show characteristic absorption bands for the N-H, C-H, C=N, C=C, and C-O bonds.

Predicted IR Absorption Data:

Wavenumber (cm ⁻¹)	Vibration	Functional Group	Rationale
3300 - 3500	N-H stretch	Secondary Amine	A single, sharp to moderately broad peak is expected for a secondary amine N-H stretch. [5] [9]
2950 - 3100	C-H stretch (aromatic)	Pyrimidine Ring	Stretching vibrations of the C-H bonds on the aromatic pyrimidine ring.
2850 - 2960	C-H stretch (aliphatic)	Methoxy and N-methyl	Stretching vibrations of the C-H bonds in the methyl groups. [10]
1570 - 1620	C=N stretch	Pyrimidine Ring	Characteristic stretching vibrations for the C=N bonds within the pyrimidine ring. [8]
1450 - 1600	C=C stretch	Pyrimidine Ring	Aromatic C=C stretching vibrations. [8]
1200 - 1350	C-N stretch	Aromatic Amine	Stretching vibration of the C-N bond connecting the N-methylamino group to the pyrimidine ring. [5] [11]
1000 - 1300	C-O stretch	Aryl Ether	Asymmetric C-O-C stretching of the methoxy group.

Visualization of Experimental Workflow:



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Caption: General workflow for FTIR spectroscopic analysis.

Experimental Protocol for FTIR Acquisition:

- Sample Preparation:
 - KBr Pellet: Mix a small amount of the solid sample with dry potassium bromide (KBr) and press into a thin, transparent disk.
 - Nujol Mull: Grind the solid sample with a drop of Nujol (mineral oil) to form a paste, which is then placed between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: Place the sample in the FTIR spectrometer and acquire the spectrum, typically over a range of 4000 to 400 cm^{-1} .
- Data Analysis: Identify the major absorption bands and correlate them with the expected functional groups in the molecule.

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust framework for the structural characterization of **5-methoxy-N-methylpyrimidin-4-amine**. By integrating the predicted data from ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR Spectroscopy, researchers can confidently confirm the identity and purity of this and structurally related pyrimidine derivatives. The provided protocols and interpretations, grounded in established scientific principles, are intended to serve as a valuable resource for scientists in the field of drug discovery and chemical research.

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